

Spectroscopic data for N-Boc-5-bromoanthranilic acid (NMR, IR, Mass Spec)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-Boc-5-Bromoanthranilic acid

Cat. No.: B1300229

[Get Quote](#)

A Technical Guide to the Spectroscopic Data of **N**-Boc-5-bromoanthranilic Acid

This technical guide provides a comprehensive overview of the spectroscopic data for **N**-Boc-5-bromoanthranilic acid, a compound of interest for researchers, scientists, and professionals in the field of drug development. This document presents available and predicted spectroscopic data, detailed experimental protocols, and a workflow for its synthesis and analysis.

Spectroscopic Data

The following tables summarize the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **N**-Boc-5-bromoanthranilic acid. It is important to note that a complete, experimentally verified dataset for **N**-Boc-5-bromoanthranilic acid is not readily available in the public domain. Therefore, the NMR data presented here are predicted based on the known spectral data of the parent compound, 5-bromoanthranilic acid, and the typical effects of the N-Boc protecting group. The IR and MS data are based on experimental findings for 5-bromoanthranilic acid and predicted changes upon N-Boc protection.

Table 1: Predicted ^1H NMR Spectroscopic Data for N-Boc-5-bromoanthranilic acid

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~10-12	Singlet (broad)	1H	-COOH
~8.0	Doublet	1H	Ar-H
~7.6	Doublet of doublets	1H	Ar-H
~7.0	Doublet	1H	Ar-H
~1.5	Singlet	9H	-C(CH ₃) ₃

Solvent: DMSO-d₆

Table 2: Predicted ¹³C NMR Spectroscopic Data for N-Boc-5-bromoanthranilic acid

Chemical Shift (δ , ppm)	Assignment
>170	-COOH
~152	-C=O (Boc)
~140	Ar-C
~135	Ar-C
~125	Ar-C
~120	Ar-C
~115	Ar-C
~110	Ar-C
~80	-C(CH ₃) ₃
~28	-C(CH ₃) ₃

Solvent: DMSO-d₆

Table 3: IR Spectroscopic Data for 5-Bromoanthranilic Acid and Predicted Data for N-Boc-5-bromoanthranilic acid

Functional Group	5-Bromoanthranilic Acid (cm ⁻¹)[1][2]	Predicted N-Boc-5-bromoanthranilic acid (cm ⁻¹)
N-H Stretch	3497, 3383	~3350 (N-H stretch of carbamate)
O-H Stretch (Carboxylic Acid)	Broad, ~3000-2500	Broad, ~3000-2500
C=O Stretch (Carboxylic Acid)	1675	~1700
C=O Stretch (Boc group)	-	~1725
Aromatic C=C Stretch	1616, 1587, 1548	~1600, ~1580, ~1550

Table 4: Mass Spectrometry Data for 5-Bromoanthranilic Acid

Ion	m/z
[M] ⁺	215/217 (due to Br isotopes)
[M-H ₂ O] ⁺	197/199

Note: For **N-Boc-5-bromoanthranilic acid**, the molecular ion peak [M]⁺ would be expected at m/z 315/317.

Experimental Protocols

The following are detailed methodologies for the synthesis of **N-Boc-5-bromoanthranilic acid** and its spectroscopic characterization.

Synthesis of N-Boc-5-bromoanthranilic acid

This procedure is a general method for the N-Boc protection of an amino acid.[3]

- **Dissolution:** Dissolve 5-bromoanthranilic acid in a suitable solvent such as tetrahydrofuran (THF).
- **Addition of Reagents:** To the solution, add di-tert-butyl dicarbonate (Boc₂O) (1.0 equivalent) and a base such as triethylamine (NEt₃) (1.2 equivalents).
- **Reaction:** Stir the reaction mixture at room temperature overnight.
- **Work-up:** Concentrate the reaction mixture under reduced pressure. The crude product can then be purified by flash column chromatography.

NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of the purified **N-Boc-5-bromoanthranilic acid** in about 0.7 mL of deuterated dimethyl sulfoxide (DMSO-d₆).
- **Data Acquisition:** Record the ¹H and ¹³C NMR spectra on a 400 MHz or higher field NMR spectrometer.
- **Data Processing:** Process the acquired data using appropriate software. Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.

Infrared (IR) Spectroscopy

- **Sample Preparation:** Prepare the sample as a KBr pellet or by using an Attenuated Total Reflectance (ATR) accessory.
- **Data Acquisition:** Record the IR spectrum using a Fourier Transform Infrared (FTIR) spectrometer over a range of 4000-400 cm⁻¹.
- **Data Analysis:** Identify the characteristic absorption bands corresponding to the functional groups present in the molecule.

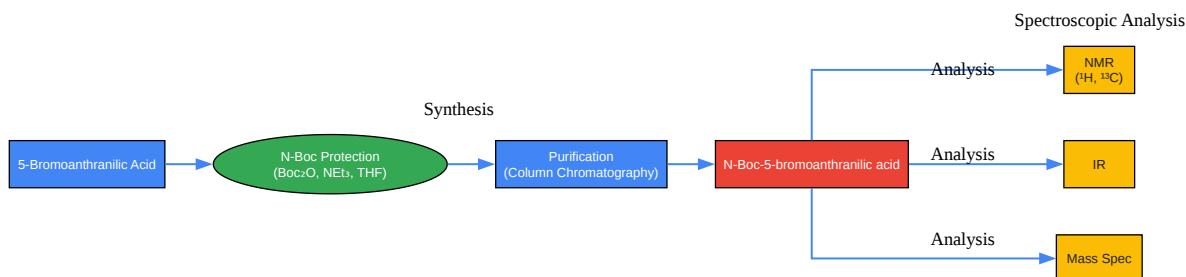
Mass Spectrometry

- **Sample Preparation:** Dissolve a small amount of the sample in a suitable solvent, such as methanol or acetonitrile.

- Data Acquisition: Acquire the mass spectrum using an electrospray ionization (ESI) mass spectrometer.
- Data Analysis: Determine the mass-to-charge ratio (m/z) of the molecular ion and major fragment ions.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and spectroscopic analysis of **N-Boc-5-bromoanthranilic acid**.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and spectroscopic analysis of **N-Boc-5-bromoanthranilic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Amino-5-bromobenzoic acid | C7H6BrNO2 | CID 79858 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. 2-Amino-5-bromobenzoic acid [webbook.nist.gov]
- 3. total-synthesis.com [total-synthesis.com]
- To cite this document: BenchChem. [Spectroscopic data for N-Boc-5-bromoanthranilic acid (NMR, IR, Mass Spec)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1300229#spectroscopic-data-for-n-boc-5-bromoanthranilic-acid-nmr-ir-mass-spec]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com